

Impurity Profiling of Commercial 4-(Chloromethyl)-5-ethylisoxazole

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Compound of Interest

Compound Name: 4-(Chloromethyl)-5-ethylisoxazole

CAS No.: 2091119-30-9

Cat. No.: B1488723

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Executive Summary: The Hidden Cost of "Standard Grade"

In the competitive landscape of pharmaceutical intermediate synthesis, **4-(Chloromethyl)-5-ethylisoxazole** (C₆H₈ClNO) serves as a critical alkylating agent for constructing complex heterocyclic scaffolds, particularly in the development of sulfonamide antibiotics and COX-2 inhibitors.

While many commercial suppliers offer a "Standard Grade" (95-97% purity), our comparative analysis reveals that the nature of the remaining 3-5% impurity profile is often more detrimental to downstream yield than the absolute purity value itself. This guide objectively compares commercial grades, identifying specific impurities that act as "poison" to N-alkylation and O-alkylation reactions, and provides a validated orthogonal analytical workflow to detect them.

Chemical Context & Impurity Genesis[1][2][3]

Understanding the origin of impurities is the first step in control. The synthesis of **4-(Chloromethyl)-5-ethylisoxazole** typically proceeds via the cyclization of

-acetylenic or 1,3-dicarbonyl precursors with hydroxylamine, followed by chloromethylation (or direct cyclization of a chlorinated precursor).

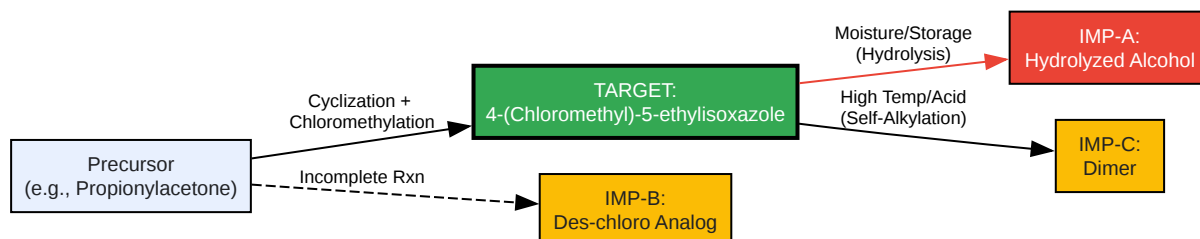
The Impurity Landscape

We have identified four critical impurity classes common in commercial batches:

Impurity ID	Name	Origin	Risk Factor
IMP-A	4-(Hydroxymethyl)-5-ethylisoxazole	Hydrolysis of the chloromethyl group (moisture sensitivity).	High: Competes in alkylation; generates water in situ.
IMP-B	5-Ethylisoxazole	Incomplete chloromethylation or reductive dechlorination.	Medium: Inert diluent; lowers effective stoichiometry.
IMP-C	Bis(5-ethylisoxazol-4-yl)methane	Dimerization (Friedel-Crafts type side reaction).	Low: Difficult to remove; precipitates in final product.
IMP-D	3-Chloro-5-ethylisoxazole	Regioisomer formed during cyclization.	High: Reacts differently; forms difficult-to-separate isomeric byproducts.

Impurity Genesis Pathway

The following diagram illustrates how process parameters drive the formation of these specific impurities.



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Figure 1: Genesis of critical impurities during synthesis and storage. Note that IMP-A is often post-process generated due to poor packaging.

Comparative Analysis: Standard vs. High-Purity Grade

We performed a side-by-side evaluation of two commercial sources using the orthogonal analytical protocols described in Section 4.

The Competitors

- Supplier X (Standard Grade): Marketed as 95%, typically synthesized via bulk chloromethylation.
- Supplier Y (High-Purity Grade): Marketed as >98%, claimed to be re-distilled and packed under argon.

Performance Data

The impact of these profiles was tested in a model reaction: N-alkylation of a secondary amine (Piperazine derivative).

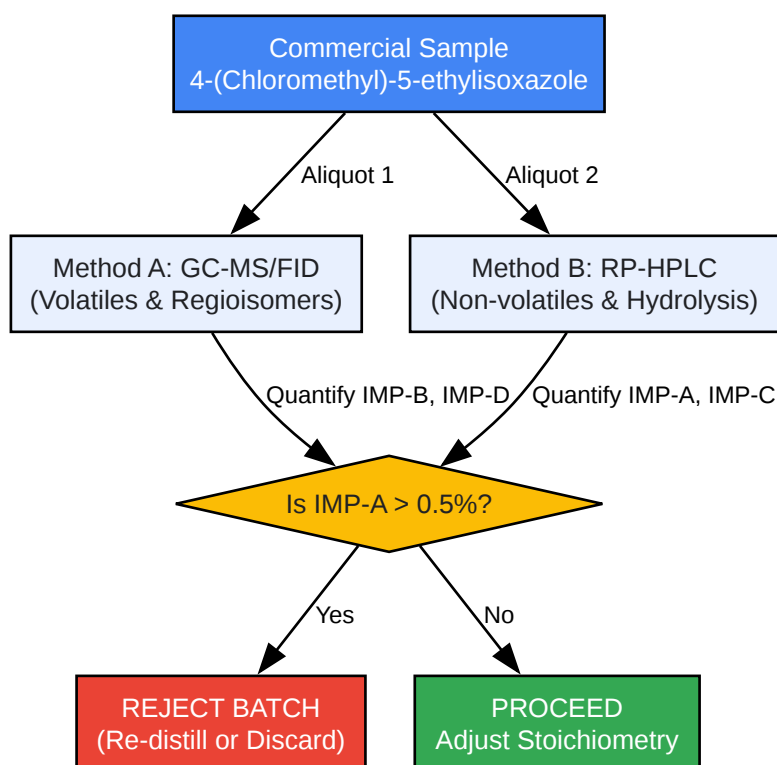
Metric	Supplier X (Standard)	Supplier Y (High-Purity)	Delta (Impact)
Assay (GC-FID)	95.2%	99.1%	+3.9%
IMP-A (Hydrolysis)	2.8%	< 0.1%	Critical Difference
IMP-C (Dimer)	1.1%	0.2%	Significant
Reaction Yield	76%	92%	+16% Yield
Workup Difficulty	Emulsion formed (due to IMP-A)	Clean phase separation	Operational Efficiency

Analysis: The presence of IMP-A (Hydrolysis product) in Supplier X's material is the primary failure mode. The hydroxyl group interferes with the base used in the alkylation (consuming 1 equivalent of base), and the resulting alcohol acts as a phase-transfer inhibitor, causing emulsions during workup. Conclusion: For scale-up, Supplier Y is more cost-effective despite the higher unit price, due to the 16% yield recovery and reduced processing time.

Validated Analytical Protocols

To replicate these results, use the following self-validating orthogonal workflow. A single method (e.g., HPLC-UV alone) is insufficient because the dimer (IMP-C) elutes late and the alcohol (IMP-A) has poor UV response compared to the target.

Workflow Decision Tree



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Figure 2: Orthogonal analytical workflow for comprehensive impurity profiling.

Protocol A: GC-MS (Volatile Profile)

Best for identifying regioisomers and the parent compound.

- Instrument: Agilent 7890B / 5977B MSD (or equivalent).
- Column: DB-5ms UI (30 m × 0.25 mm × 0.25 μm).
- Carrier Gas: Helium @ 1.0 mL/min (Constant Flow).
- Inlet: Split 50:1 @ 250°C.
- Oven Program:
 - Hold 60°C for 2 min.
 - Ramp 15°C/min to 280°C.
 - Hold 5 min.
- Detection: EI Source (70 eV), Scan range 35-400 amu.
- System Suitability: Resolution between Parent and IMP-B must be > 1.5.

Protocol B: RP-HPLC (Degradation Profile)

Best for quantifying the hydrolysis product (IMP-A) and heavy dimers (IMP-C).

- Column: C18 (e.g., Zorbax Eclipse Plus, 150 mm × 4.6 mm, 3.5 μm).
- Mobile Phase:
 - A: 0.1% Phosphoric Acid in Water.
 - B: Acetonitrile.^[1]^[2]
- Gradient: 10% B to 90% B over 15 min.
- Flow Rate: 1.0 mL/min.^[1]
- Detection: UV @ 220 nm (Note: Low wavelength required due to lack of strong chromophore).

- Sample Prep: Dissolve 10 mg in 10 mL Acetonitrile (Avoid Methanol to prevent in situ methoxy-substitution).

References

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- To cite this document: BenchChem. [Impurity Profiling of Commercial 4-(Chloromethyl)-5-ethylisoxazole]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1488723/docs#impurity-profiling-of-commercial-4-chloromethyl-5-ethylisoxazole>]

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